

Synthesis and Preparation of Methyl Red Sodium Salt Solution: A Technical Guide

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Compound of Interest

Compound Name: Methyl Red sodium salt

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This technical guide provides a comprehensive overview of the synthesis and preparation of **Methyl Red sodium salt** solution, a vital pH indicator in various scientific and industrial applications. This document details the chemical synthesis of Methyl Red, its conversion to the water-soluble sodium salt, and standardized protocols for preparing indicator solutions.

Introduction

Methyl Red is an azo dye that serves as a pH indicator, exhibiting a distinct color change from red in acidic solutions (pH below 4.4) to yellow in alkaline solutions (pH above 6.2).^{[1][2][3]} Its sodium salt form offers the significant advantage of being soluble in water, enhancing its ease of use in laboratory settings.^{[4][5]} This guide will cover the essential technical aspects of producing and utilizing **Methyl Red sodium salt** solutions for accurate pH measurements and other applications.

Properties of Methyl Red and its Sodium Salt

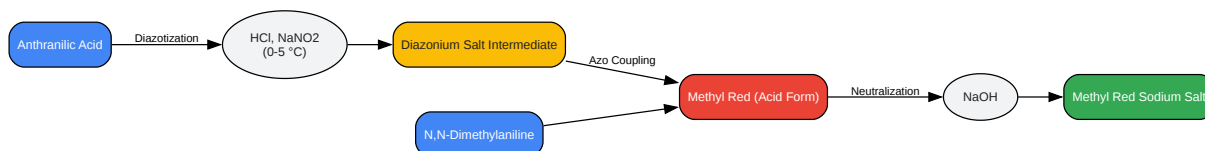
A clear understanding of the physicochemical properties of Methyl Red and its sodium salt is crucial for its proper handling, storage, and application.

Property	Methyl Red (Free Acid)	Methyl Red Sodium Salt	References
Synonyms	C.I. Acid Red 2, 2-((4-(Dimethylamino)phenyl)azo)benzoic acid	Sodium 2-((4-(dimethylamino)phenyl)azo)benzoate	[3][5]
CAS Number	493-52-7	845-10-3	[3]
Molecular Formula	C15H15N3O2	C15H14N3NaO2	[5][6]
Molecular Weight	269.30 g/mol	291.27 g/mol	[5][6]
Appearance	Dark red crystalline powder	Red-brown or orange crystalline powder	[3][6]
Melting Point	178-182 °C	~180 °C	[5][6]
Solubility in Water	Very slightly soluble	Soluble (800 mg/mL at 25°C)	[5][7][8]
Solubility in Ethanol	Soluble	Slightly soluble	[5][7][8]
pH Indicator Range	pH 4.4 (red) - 6.2 (yellow)	pH 4.4 (red) - 6.2 (yellow)	[1][2][3]
Storage	Room temperature	Room temperature	[5]
Stability	Stable under normal conditions	Stable under normal conditions	[6][9]

Synthesis of Methyl Red

The synthesis of Methyl Red is a classic example of a two-step diazotization and azo coupling reaction.[10]

Signaling Pathway of Methyl Red Synthesis



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Caption: Chemical pathway for the synthesis of Methyl Red and its sodium salt.

Experimental Protocol for Methyl Red Synthesis

This protocol is adapted from established organic synthesis procedures.^{[11][12]}

Materials and Reagents:

- Anthranilic acid
- Concentrated hydrochloric acid (HCl)
- Sodium nitrite (NaNO₂)
- N,N-Dimethylaniline
- Sodium acetate (CH₃COONa)
- Sodium hydroxide (NaOH)
- Ice
- Distilled water
- Starch-iodide paper

Procedure:

- Diazotization of Anthranilic Acid:

- Dissolve anthranilic acid in a solution of concentrated hydrochloric acid and water by heating.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add a chilled aqueous solution of sodium nitrite while maintaining the temperature below 5 °C. The addition is complete when the solution gives a positive test with starch-iodide paper, indicating a slight excess of nitrous acid. This forms the diazonium salt intermediate.
- Azo Coupling with N,N-Dimethylaniline:
 - To the cold diazonium salt solution, add N,N-dimethylaniline.
 - Stir the mixture for a period while keeping the temperature low.
 - Gradually add a saturated solution of sodium acetate to buffer the solution, which facilitates the coupling reaction.
- Isolation of Methyl Red (Acid Form):
 - Allow the reaction mixture to stand, which will cause the crude Methyl Red to precipitate.
 - Filter the solid product and wash it with water.

Preparation of Methyl Red Sodium Salt

The water-insoluble Methyl Red acid can be converted to its soluble sodium salt.[\[11\]](#)

Experimental Protocol for Sodium Salt Formation

Materials and Reagents:

- Crude Methyl Red (from synthesis)
- Sodium hydroxide (NaOH) solution (e.g., 1 M)

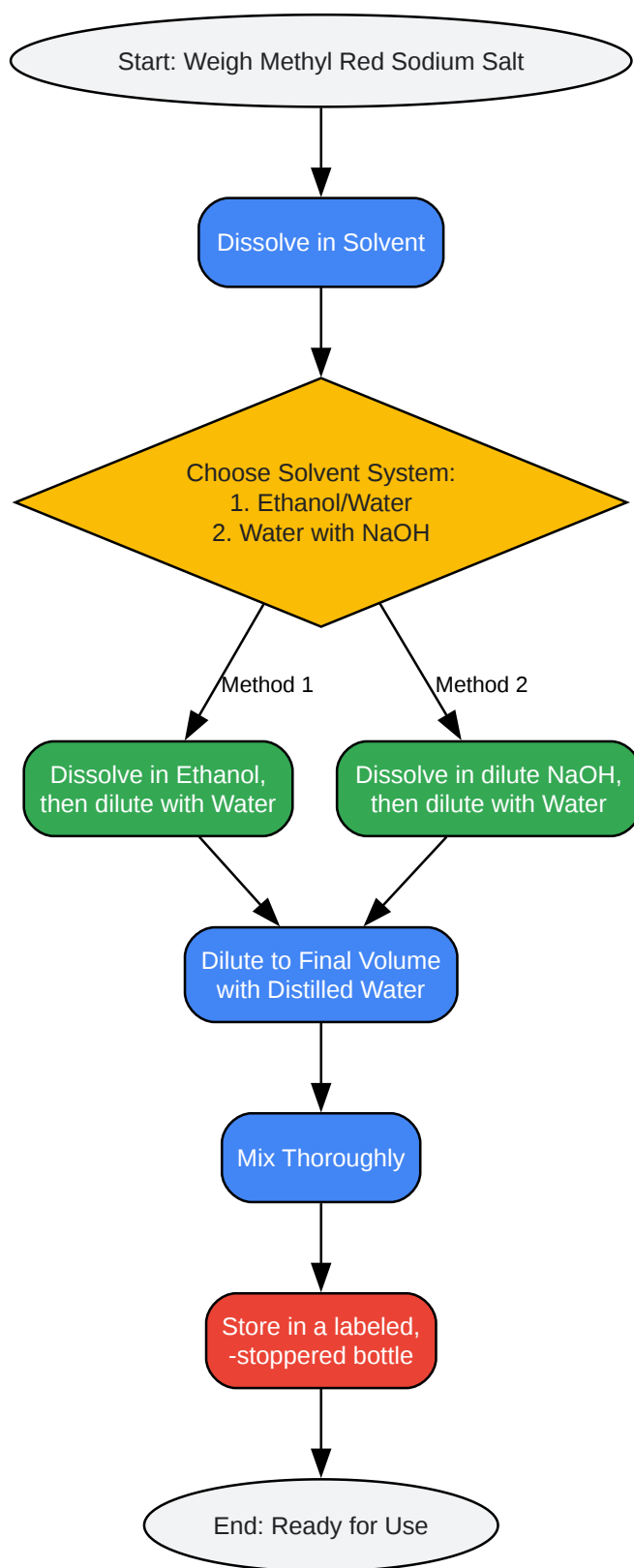
Procedure:

- Dissolve the crude Methyl Red in a calculated amount of sodium hydroxide solution.
- The solution can then be filtered to remove any insoluble impurities.
- The sodium salt can be isolated by evaporation of the solvent or used directly in solution form.

Preparation of Methyl Red Indicator Solutions

Several standardized methods exist for the preparation of Methyl Red indicator solutions for titrations and other pH-dependent assays.

Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing Methyl Red indicator solutions.

Standard Protocols for Indicator Solution Preparation

Protocol	Description	Procedure	References
0.1% (w/v) Solution in 70% Ethanol	A common preparation for general laboratory use.	Dissolve 0.1 g of Methyl Red in 70 mL of ethanol and dilute to 100 mL with distilled water.	[13] [14]
0.05% Solution with NaOH	This method ensures complete dissolution by using a small amount of base.	Dissolve 50 mg of Methyl Red in a mixture of 1.86 mL of 0.1 M sodium hydroxide and 50 mL of 95% ethanol. Dilute to 100 mL with water.	[15] [16]
Water-Soluble Formulation	Directly uses the sodium salt for a purely aqueous solution.	Dissolve 0.1 g of Methyl Red sodium salt in 100 mL of distilled water.	[14]

Note: When preparing solutions from the free acid form of Methyl Red, a small amount of sodium hydroxide may be necessary to achieve complete dissolution in aqueous media.[\[17\]](#)

Applications in Research and Development

Methyl Red sodium salt solution is a versatile tool with numerous applications:

- pH Titrations: It is widely used as an endpoint indicator in acid-base titrations.[\[4\]](#)
- Microbiology: The Methyl Red test is a key component in the IMViC series of tests to differentiate enteric bacteria based on their glucose metabolism pathways.[\[3\]](#)
- Biological Staining: It can be employed for staining bacteria and observing their response to pH changes.[\[4\]](#)

Safety and Handling

- Personal Protective Equipment: Wear appropriate safety glasses, gloves, and a lab coat when handling Methyl Red and its reagents.[6][18]
- Incompatibilities: Avoid contact with strong oxidizing agents.[5][9]
- Storage: Store solutions in tightly sealed containers at room temperature.[5][18]

This guide provides a foundational understanding of the synthesis and preparation of **Methyl Red sodium salt** solutions. Adherence to these protocols will ensure the reliable and effective use of this important pH indicator in a variety of scientific applications.

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